

Navigating the Disposal of JCP174: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: JCP174

Cat. No.: B1672823

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For researchers, scientists, and drug development professionals handling **JCP174**, a small molecule inhibitor of the *Toxoplasma gondii* life cycle, proper disposal is a critical component of laboratory safety and environmental responsibility. While a specific Safety Data Sheet (SDS) detailing the disposal protocol for **JCP174** is not publicly available, its chemical nature as a chlorinated aromatic compound provides a framework for its appropriate management as hazardous waste.

JCP174, with the chemical formula $C_{12}H_{12}ClNO_3$ and CAS number 126062-19-9, should be handled with the care afforded to research chemicals of unknown toxicity.^[1] The absence of comprehensive safety data necessitates a conservative approach to its disposal, treating it as a hazardous substance.

Key Chemical Properties of JCP174

A summary of the available quantitative data for **JCP174** is presented below, offering a snapshot of its fundamental chemical properties.

Property	Value
Molecular Formula	C ₁₂ H ₁₂ ClNO ₃
Molecular Weight	253.68 g/mol [1]
CAS Number	126062-19-9[1]
Purity	Min. 95%[1]

Experimental Protocols for Disposal

Given the lack of a specific SDS for **JCP174**, the following experimental protocol is a general guideline based on the disposal methods for chlorinated aromatic compounds and standard laboratory procedures for chemical waste.[2][3][4] It is imperative to consult and adhere to all local, state, and federal regulations, as well as institutional safety protocols, which may supersede these general recommendations.

Materials:

- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.
- Designated hazardous waste container, compatible with chlorinated organic compounds.
- Hazardous waste labels.
- Spill containment materials (e.g., absorbent pads, vermiculite).

Procedure:

- Waste Segregation:
 - Do not mix **JCP174** waste with other waste streams, particularly non-halogenated solvents.[5]
 - Collect all materials contaminated with **JCP174**, including unused product, solutions, contaminated labware (e.g., pipette tips, vials), and spill cleanup materials, in a dedicated and clearly labeled hazardous waste container.

- Container Management:
 - Ensure the waste container is made of a material compatible with chlorinated aromatic compounds and is in good condition with a secure lid.
 - The container must be labeled as "Hazardous Waste" and clearly identify the contents, including "**JCP174**" and "Chlorinated Aromatic Compound." Note the approximate concentration and quantity.
- Storage:
 - Store the sealed hazardous waste container in a designated satellite accumulation area within the laboratory.
 - The storage area should be well-ventilated, away from sources of ignition, and separate from incompatible chemicals.
- Disposal:
 - Arrange for the collection of the hazardous waste by the institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Do not attempt to dispose of **JCP174** down the drain or in regular trash.[6] Chlorinated organic compounds are persistent environmental pollutants and require specialized disposal methods.[2][7]
 - High-temperature incineration is a common and effective disposal method for chlorinated organic residues, as it breaks down the compounds into less harmful gaseous byproducts that can be scrubbed before release.[3]

Visualizing the Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **JCP174**, from the point of generation to final disposal.



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Caption: A logical workflow for the proper disposal of **JCP174**.

By adhering to these procedures and consulting with institutional safety professionals, researchers can ensure the safe and environmentally responsible disposal of **JCP174** and other laboratory chemicals.

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